Essential Safety and Operational Guide for Handling PK11195

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Compound of Interest	
Compound Name:	*PK11000*
CAS No.:	*38275-34-2*
Cat. No.:	*B1678499*

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For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, personal protective equipment (PPE), and disposal of PK11195.

This document provides essential, immediate safety and logistical information for the handling of PK11195, a potent and selective antagonist for the translocator protein (TSPO). Given its hazardous nature, strict adherence to the following protocols is crucial for ensuring laboratory safety and procedural integrity.

Personal Protective Equipment (PPE)

The following table summarizes the required personal protective equipment for handling PK11195. It is imperative to use all specified equipment to prevent exposure.

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PPE Category	Item	Specifications and Use
Eye Protection	Safety Glasses with Side Shields	Must be worn at all times in the laboratory to protect from splashes or airborne particles.
Chemical Goggles	Recommended when there is a higher risk of splashing, such as during solution preparation or transfer of large quantities.	
Hand Protection	Nitrile Gloves	Compatible with the solvents used for PK11195 (e.g., DMSO, ethanol). Check for any signs of degradation and change gloves frequently.
Body Protection	Laboratory Coat	A standard lab coat should be worn, fully buttoned, to protect skin and clothing from contamination.
Respiratory Protection	Fume Hood	All handling of solid PK11195 and preparation of its solutions must be conducted in a certified chemical fume hood to avoid inhalation of dust or vapors.
N95 Respirator	Recommended as a minimum precaution if handling the solid compound outside of a fume hood is unavoidable, though this practice is strongly discouraged.	

Handling and Storage Procedures

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Proper handling and storage are critical to maintain the integrity of PK11195 and ensure the safety of laboratory personnel.

Procedure	Detailed Steps
Receiving and Unpacking	1. Inspect the package for any signs of damage upon arrival. 2. Wear appropriate PPE (lab coat, gloves, safety glasses) before opening. 3. Open the package in a designated area, preferably within a fume hood. 4. Verify the contents against the packing slip.
Storage	1. Store the solid compound at -20°C for long-term stability.[1] 2. Keep the container tightly sealed to prevent moisture and air exposure. 3. Store away from incompatible materials, such as strong oxidizing agents.
Solution Preparation	1. All weighing of the solid and solvent additions must be performed in a chemical fume hood. 2. Use appropriate solvents such as Dimethyl sulfoxide (DMSO) or ethanol for dissolution. 3. Prepare solutions on the day of use if possible. For storage, aliquot and store at -20°C for up to one month.
General Handling	1. Avoid all direct contact with the compound. Do not ingest, inhale, or allow it to come into contact with skin or eyes.[1] 2. Wash hands thoroughly with soap and water after handling, even if gloves were worn.[1] 3. Minimize the creation of dust when handling the solid form.

First Aid Measures

In the event of exposure, immediate and appropriate first aid is crucial.

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Exposure Route	First Aid Procedure
Inhalation	1. Move the affected person to fresh air immediately. 2. If breathing is difficult, provide oxygen. 3. Seek immediate medical attention.
Skin Contact	1. Immediately flush the affected area with copious amounts of water for at least 15 minutes. 2. Remove contaminated clothing while continuing to rinse. 3. Seek medical attention if irritation persists.
Eye Contact	1. Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. 2. Remove contact lenses if present and easy to do. 3. Seek immediate medical attention.
Ingestion	1. Do NOT induce vomiting. 2. Rinse mouth with water. 3. Never give anything by mouth to an unconscious person. 4. Seek immediate medical attention.

Disposal Plan

Proper disposal of PK11195 and its waste is essential to prevent environmental contamination and ensure regulatory compliance.

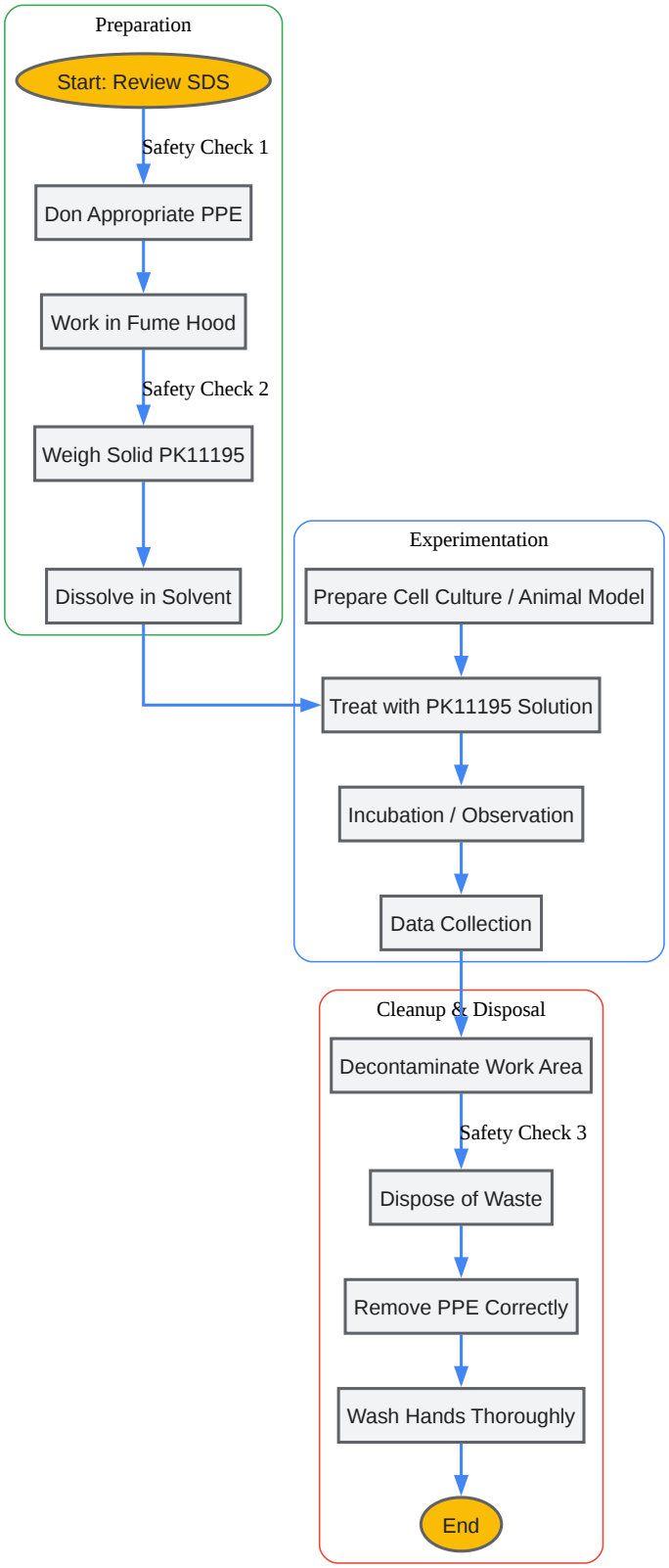
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Waste Type	Disposal Procedure
Unused Solid PK11195	1. Dispose of as hazardous chemical waste. 2. Place in a clearly labeled, sealed container. 3. Follow all local, state, and federal regulations for hazardous waste disposal.
Solutions of PK11195	1. Collect all waste solutions in a designated, labeled hazardous waste container. 2. Do not pour down the drain. 3. The waste container should be compatible with the solvents used.
Contaminated Materials (e.g., gloves, pipette tips, vials)	1. Place all contaminated disposable materials in a designated hazardous waste bag or container. 2. Ensure the container is sealed before disposal.

Experimental Workflow and Safety Checkpoints

The following diagram illustrates a typical experimental workflow for using PK11195, highlighting critical safety checkpoints.

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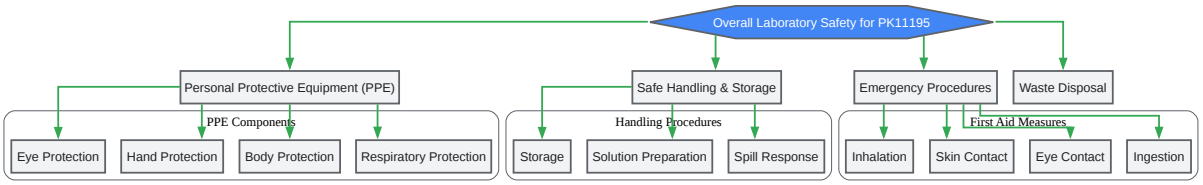
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Caption: Experimental workflow for PK11195 with key safety checkpoints.

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Logical Relationship of Safety Protocols

The following diagram illustrates the logical hierarchy and relationship between the different safety protocols for handling PK11195.



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Caption: Hierarchy of safety protocols for handling PK11195.

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References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
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